

Application Notes and Protocols: Trans-5-Decen-1-ol in Fragrance Formulation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trans-5-Decen-1-ol is a linear unsaturated alcohol that possesses a unique and sought-after olfactory profile, making it a valuable ingredient in the fragrance industry.[1] Its scent is characterized as a complex blend of waxy, floral, and rosy notes.[1][2] This profile allows it to impart a natural, fresh, and subtly rich quality to a variety of fragrance compositions. Beyond its use in fine fragrances, it also finds application in a range of scented consumer products. This document provides detailed application notes and experimental protocols for the effective use of **trans-5-Decen-1-ol** in fragrance formulation, intended for a scientific audience.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **trans-5-Decen-1-ol** is essential for its effective application in fragrance formulations. These properties influence its volatility, solubility, and stability within a product matrix.



Property	Value	Source
Molecular Formula	C10H20O	[3]
Molecular Weight	156.27 g/mol	
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Waxy, floral, rose	[2]
Boiling Point	113-118 °C at 11 mmHg	[4]
Vapor Pressure	0.0173 mmHg at 25 °C	
Flash Point	62 °C (143.6 °F) - closed cup	[4]
Refractive Index	n20/D 1.452 (lit.)	[4]
Solubility	Soluble in alcohol	[2]

Olfactory Profile and Application in Fragrance Formulation

The distinct waxy-floral character of **trans-5-Decen-1-ol** makes it a versatile ingredient for achieving specific olfactory effects.

Olfactory Description

· Primary Notes: Waxy, fatty.

Secondary Notes: Floral, rosy.[2]

Nuances: Green, slightly citrusy.

The waxy aspect provides a diffusive and substantive quality, reminiscent of natural flower petals, while the floral and rosy notes contribute to its use in creating realistic and abstract floral accords.

Applications in Fragrance Types



Trans-5-Decen-1-ol is particularly effective in, but not limited to, the following fragrance families:

- Floral: Enhances the naturalness and complexity of rose, lily of the valley, and other white floral compositions. It can be used to build a more authentic and less synthetic-smelling floral bouquet.
- Green: The subtle green nuances of trans-5-Decen-1-ol can complement and lift green and leafy accords, adding a dewy and fresh quality.
- Fruity: In combination with fruity notes, it can provide a balancing effect, preventing the composition from becoming overly sweet and adding a sophisticated, ripe fruit skin character.
- Aldehydic: Its waxy character can soften the sharpness of aldehydes, creating a smoother and more integrated aldehydic-floral fragrance.

Blending Recommendations

Trans-5-Decen-1-ol blends well with a variety of fragrance raw materials. The following table provides some suggested combinations to achieve specific effects.



Blending Material	Olfactory Effect	
Rose Ketones (e.g., Damascones, Ionones)	Creates a fuller, more natural, and multi-faceted rose accord.[5][6][7]	
Hydroxycitronellal, Lilial, Lyral	Builds a classic lily of the valley (muguet) fragrance, with trans-5-Decen-1-ol adding a natural, dewy petal texture.[4][8]	
Leaf Alcohol (cis-3-Hexenol)	Enhances the green, fresh top notes of a fragrance, creating a "just-cut-stem" effect.	
Citrus Oils (e.g., Bergamot, Lemon)	Adds a waxy, peely complexity to the top notes, extending the initial freshness.	
Hedione (Methyl Dihydrojasmonate)	Creates a diffusive and radiant floral heart, with the waxy note providing a naturalistic texture.	
Iso E Super	The combination can result in a modern, clean, and diffusive floral-woody composition.	
Benzyl Acetate	In jasmine accords, it can enhance the fruity and floral facets while adding a touch of natural waxiness.[4]	

Recommended Usage Levels: The concentration of **trans-5-Decen-1-ol** in a fragrance concentrate can vary significantly depending on the desired effect. A starting point for evaluation is typically between 0.1% and 2.0%.

Experimental Protocols Protocol for Sensory Evaluation

This protocol outlines a method for the sensory evaluation of **trans-5-Decen-1-ol** by a trained panel to characterize its odor profile and intensity.

Objective: To systematically describe the olfactory characteristics of trans-5-Decen-1-ol.

Materials:

• Trans-5-Decen-1-ol (high purity, >97%)



- Odorless solvent (e.g., Diethyl Phthalate or Ethanol)
- Glass beakers and stirring rods
- Volumetric flasks
- Pipettes
- Standard fragrance blotters (smelling strips)
- A panel of at least 5 trained sensory assessors
- Odor-free evaluation booths

Procedure:

- Sample Preparation: Prepare a 10% solution of **trans-5-Decen-1-ol** in the chosen solvent. Further dilutions (e.g., 5% and 1%) should also be prepared to evaluate the odor at different intensities.
- Blotter Preparation: Dip the fragrance blotters into the solutions, ensuring they are saturated to a consistent level (approximately 1 cm). Allow the solvent to evaporate for a few seconds.
- Evaluation: Present the coded blotters to the panelists in the evaluation booths. Panelists should evaluate the odor at different time intervals (top note: immediately, middle note: after 15 minutes, base note: after 1 hour) and record their descriptions.
- Data Collection: Use a standardized questionnaire for panelists to rate the intensity of different odor descriptors (e.g., waxy, floral, rose, green, fatty) on a scale (e.g., 1 to 9, where 1 is not perceptible and 9 is extremely strong).
- Data Analysis: Analyze the data to create an odor profile and a spider web chart illustrating the perceived characteristics of **trans-5-Decen-1-ol**.

Protocol for Stability Testing in a Cosmetic Base

This protocol describes a method to assess the stability of **trans-5-Decen-1-ol** in a simple cosmetic emulsion.



Objective: To evaluate the chemical and physical stability of **trans-5-Decen-1-ol** in a representative cosmetic formulation.

Materials:

- Trans-5-Decen-1-ol
- Simple oil-in-water (O/W) cream base (without fragrance)
- Glass jars with airtight lids
- Oven/incubator set to 40°C
- Refrigerator set to 4°C
- · Control sample of the cream base
- Gas Chromatograph-Mass Spectrometer (GC-MS)

Procedure:

- Formulation: Incorporate trans-5-Decen-1-ol into the cream base at a concentration of 0.5% (w/w). Ensure thorough mixing for homogeneity.
- Storage Conditions:
 - Store one set of samples (formulation and control) at room temperature (approx. 25°C).
 - Store a second set under accelerated conditions at 40°C.
 - Store a third set under cold conditions at 4°C.
- Evaluation Intervals: Evaluate the samples at baseline (T=0) and then at regular intervals (e.g., 1 week, 4 weeks, 8 weeks, 12 weeks).
- Physical Stability Assessment:
 - Organoleptic Properties: Visually inspect for any changes in color, clarity, and signs of phase separation.



- Odor: Smell the samples to detect any changes in the fragrance profile, which might indicate degradation.
- o pH Measurement: Measure the pH of the emulsion at each interval.
- Viscosity Measurement: Measure the viscosity to check for any changes in the emulsion's consistency.
- Chemical Stability Assessment (GC-MS Analysis):
 - At each interval, extract the fragrance from a sample of the cream using a suitable solvent (e.g., hexane).
 - Analyze the extract using GC-MS to quantify the concentration of trans-5-Decen-1-ol.
 - Compare the concentration to the baseline to determine the percentage of degradation.

Safety and Toxicology

While **trans-5-Decen-1-ol** is generally considered safe for use in fragrance applications, it is crucial to adhere to good laboratory practices and be aware of its potential toxicological profile.

- Dermal Irritation and Sensitization: Unsaturated alcohols can have a potential for skin sensitization, which may be influenced by oxidation products.[9][10] It is recommended to conduct a risk assessment for dermal sensitization, potentially using in vitro methods, before incorporation into cosmetic products intended for skin contact.[11][12]
- Handling Precautions: Wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling the neat material.[4] Work in a well-ventilated area.

Diagrams

Generalized Olfactory Signal Transduction Pathway



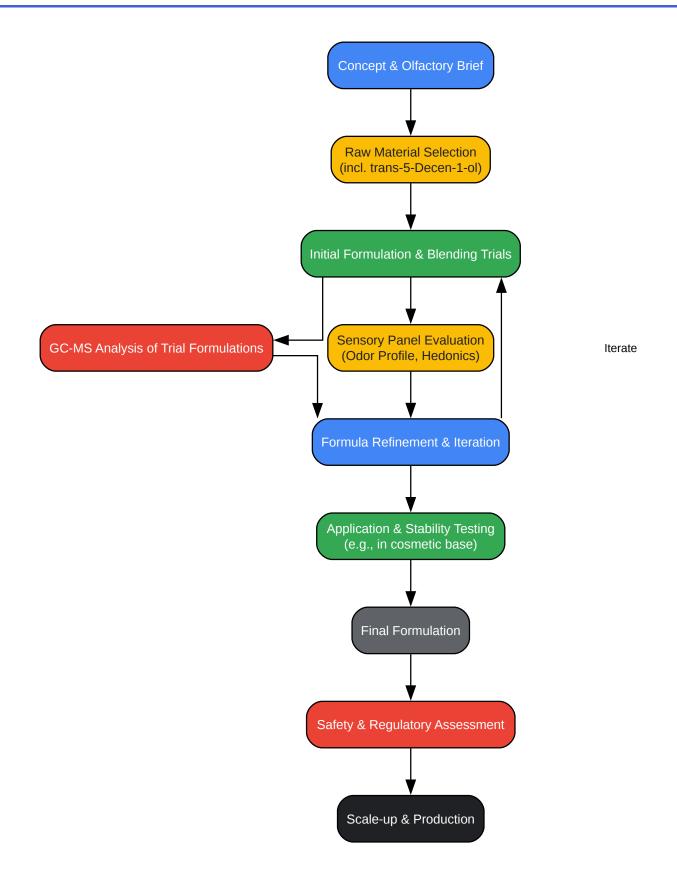


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Caption: Generalized olfactory signal transduction cascade initiated by an odorant molecule.

Experimental Workflow for Fragrance Formulation and Evaluation



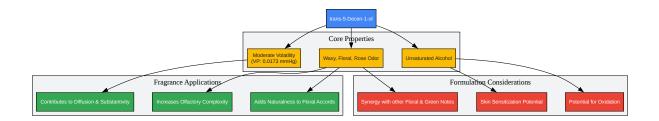


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Caption: A typical workflow for the development and evaluation of a fragrance formulation.



Logical Relationships in the Application of Trans-5-Decen-1-ol



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Caption: Logical relationships between the properties and applications of trans-5-Decen-1-ol.

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